

2,4-D-d3 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-D-d3

Cat. No.: B3044113

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An In-depth Technical Guide to 2,4-D-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the deuterated form of 2,4-Dichlorophenoxyacetic acid (2,4-D), **2,4-D-d3**. This isotopically labeled compound is a critical tool in analytical and research settings, particularly for the accurate quantification of 2,4-D in various matrices. This document outlines its chemical properties, a detailed experimental protocol for its use as an internal standard, and an overview of the biological pathways of its non-labeled counterpart.

Core Compound Information

2,4-D-d3 is a stable, isotopically labeled version of the widely used herbicide 2,4-D. The deuterium labels provide a distinct mass signature, making it an ideal internal standard for mass spectrometry-based analytical methods.

Quantitative Data Summary

Property	Value	Reference
CAS Number	202480-67-9	[1]
Molecular Weight	224.06 g/mol	[1]
Molecular Formula	C ₈ H ₃ D ₃ Cl ₂ O ₃	[1]
Synonyms	(2,4-Dichlorophenoxy-d ₃)acetic acid	N/A
Unlabeled CAS Number	94-75-7	[1]
Unlabeled Molecular Weight	221.04 g/mol	N/A

Synthesis and Manufacturing

The synthesis of **2,4-D-d₃** is not widely published in detail in publicly available literature, as it is a specialized chemical produced by a limited number of suppliers. However, the general synthesis of 2,4-D involves the reaction of 2,4-dichlorophenol with chloroacetic acid. The deuterated version would be synthesized using a deuterated precursor, such as a deuterated 2,4-dichlorophenol.

Applications in Research and Analysis

The primary application of **2,4-D-d₃** is as an internal standard in isotope dilution mass spectrometry for the quantification of 2,4-D. Its chemical and physical properties are nearly identical to those of 2,4-D, ensuring that it behaves similarly during sample preparation, extraction, and chromatographic separation. However, its increased mass allows it to be distinguished from the non-labeled analyte by a mass spectrometer, enabling highly accurate and precise quantification.

Experimental Protocol: Quantification of 2,4-D in Water Samples using LC-MS/MS with 2,4-D-d₃ Internal Standard

This protocol provides a detailed methodology for the analysis of 2,4-D in water samples, employing **2,4-D-d₃** as an internal standard for accurate quantification by Liquid

Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Materials and Reagents

- 2,4-D analytical standard
- **2,4-D-d3** internal standard
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Ultrapure water
- Sample collection vials
- LC-MS vials

Sample Preparation

- Collect water samples in appropriate containers.
- To a 1 mL aliquot of the water sample, add a known concentration of **2,4-D-d3** internal standard.
- Acidify the sample with formic acid to a pH of approximately 3.
- Vortex the sample for 30 seconds.
- The sample is now ready for LC-MS/MS analysis.

LC-MS/MS Analysis

- LC Column: C18 reverse-phase column
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid

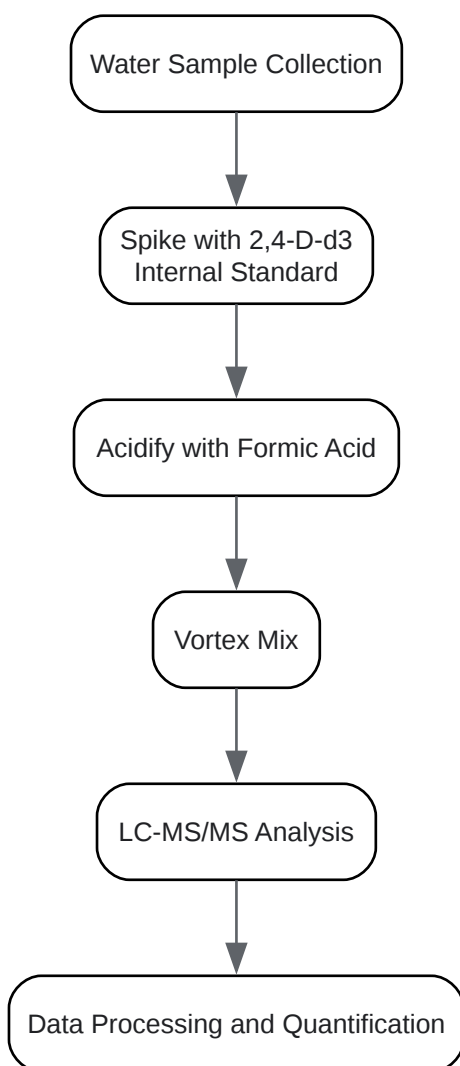
- Gradient: A suitable gradient to separate 2,4-D from other matrix components.
- Injection Volume: 10 μ L
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI) in negative mode
- MRM Transitions:
 - 2,4-D: Precursor ion (m/z) -> Product ion (m/z)
 - **2,4-D-d3**: Precursor ion (m/z) -> Product ion (m/z)

Data Analysis

- Integrate the peak areas for both the 2,4-D and **2,4-D-d3** MRM transitions.
- Calculate the response ratio of 2,4-D to **2,4-D-d3**.
- Generate a calibration curve using known concentrations of 2,4-D analytical standard spiked with the same concentration of **2,4-D-d3** internal standard.
- Quantify the concentration of 2,4-D in the unknown samples by comparing their response ratios to the calibration curve.

Visualizations

Experimental Workflow for 2,4-D Quantification

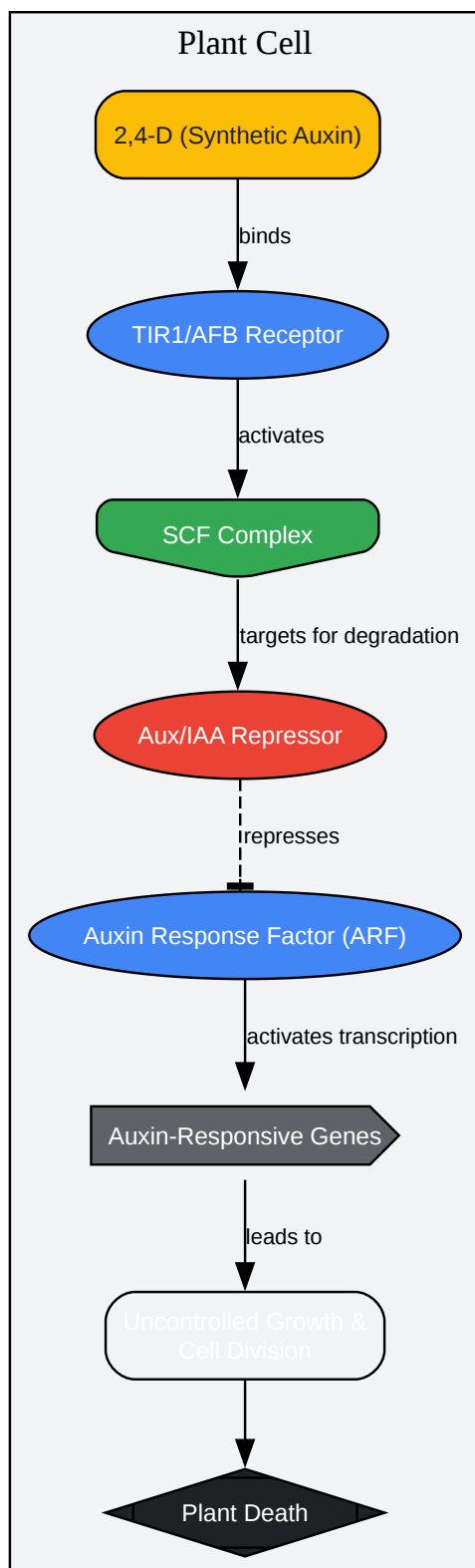


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Caption: Workflow for the quantification of 2,4-D using **2,4-D-d3** as an internal standard.

Signaling Pathway of 2,4-D as a Synthetic Auxin

2,4-D acts as a synthetic auxin, a plant hormone that regulates growth and development.^[2] At herbicidal concentrations, it overwhelms the plant's normal hormonal balance, leading to uncontrolled growth and ultimately, death in susceptible broadleaf plants.



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Caption: Simplified signaling pathway of 2,4-D leading to herbicidal action in plants.

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References

- 1. Insight into the mode of action of 2,4-dichlorophenoxyacetic acid (2,4-D) as an herbicide - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [2,4-D-d3 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044113#2-4-d-d3-cas-number-and-molecular-weight]

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